

Determining the IC50 of GSK-2793660 in Cell Culture: Application Notes and Protocols

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Compound of Interest

Compound Name: GSK-2793660

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Abstract

This document provides detailed application notes and protocols for determining the half-maximal inhibitory concentration (IC50) of **GSK-2793660** in a cell culture setting. **GSK-2793660** is a potent and irreversible inhibitor of Cathepsin C (CTSC), also known as Dipeptidyl Peptidase I (DPP-I).[1][2][3] CTSC is a lysosomal cysteine protease crucial for the activation of several serine proteases involved in inflammation and immune responses, such as neutrophil elastase.[4] Dysregulation of CTSC activity is implicated in various inflammatory diseases. This protocol outlines two primary methods for assessing the potency of **GSK-2793660** in vitro: a direct measurement of CTSC activity in cell lysates and an indirect assessment through a downstream neutrophil elastase activity assay. Additionally, a general protocol for evaluating the effect of **GSK-2793660** on cell viability is included.

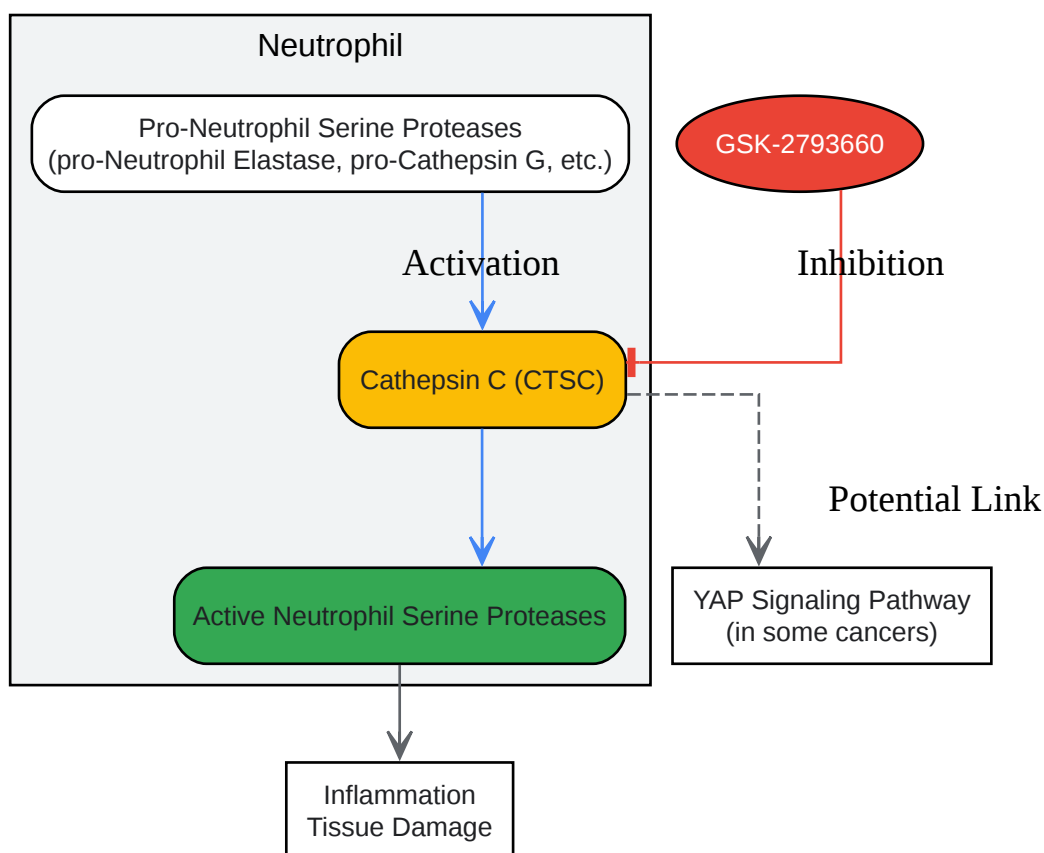
Introduction

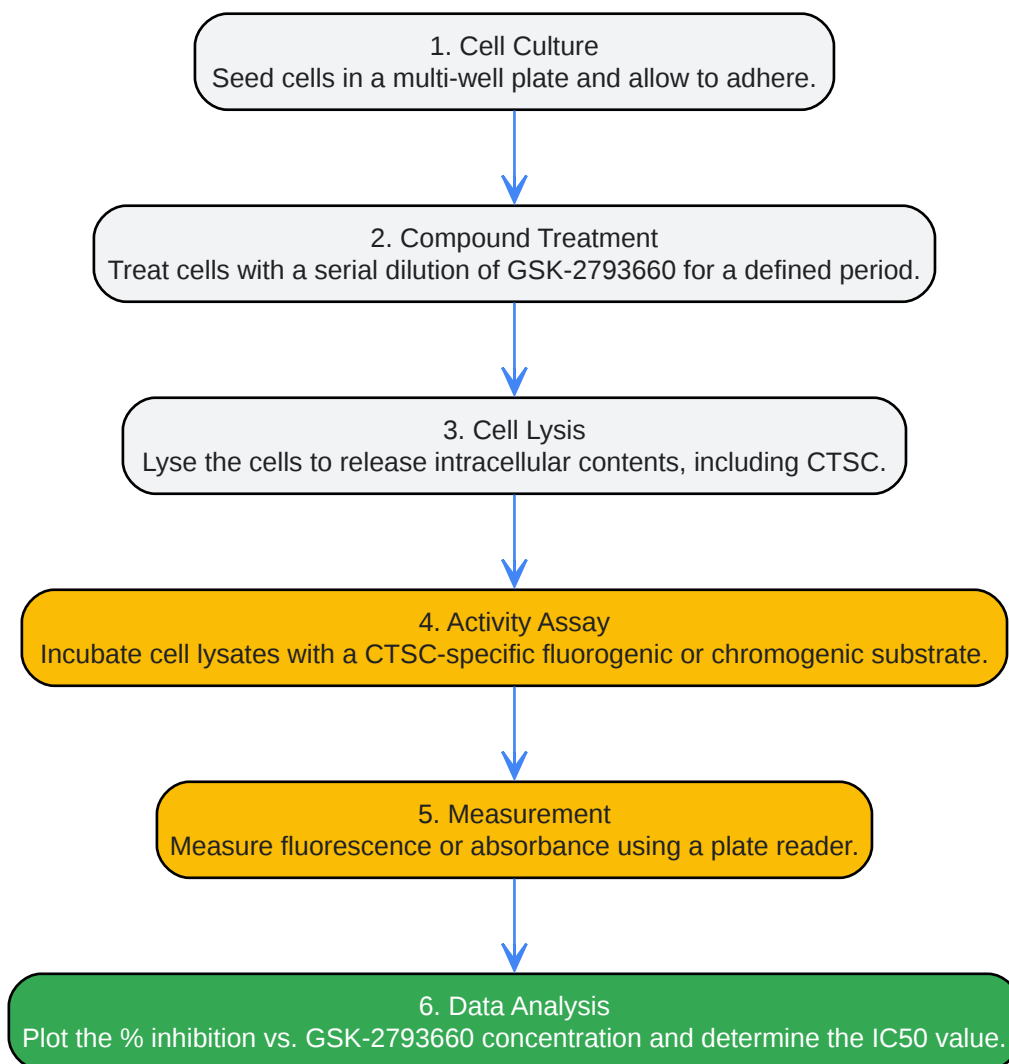
GSK-2793660 is a substrate-competitive inhibitor of Cathepsin C (CTSC) with reported IC50 values in the low nanomolar range in biochemical and whole blood assays.[2][5] CTSC plays a critical role in the proteolytic activation of pro-inflammatory serine proteases within the granules of neutrophils and other immune cells. By inhibiting CTSC, **GSK-2793660** prevents the activation of these proteases, thereby mitigating downstream inflammatory processes. The protocols described herein are designed to enable researchers to quantify the inhibitory

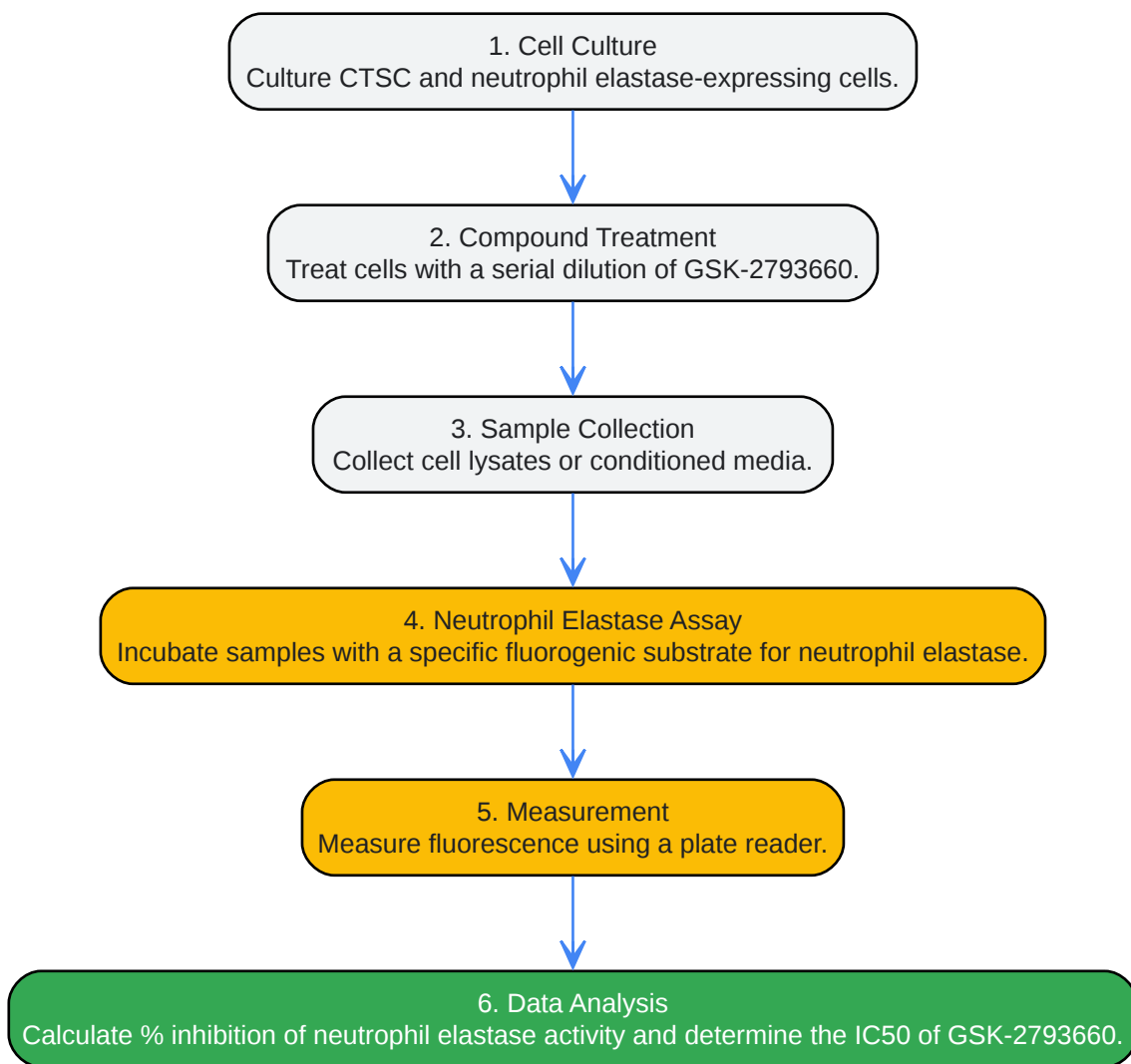
potency of **GSK-2793660** in a cellular context, which is essential for preclinical drug development and mechanistic studies.

Signaling Pathway of Cathepsin C

CTSC is a key upstream activator of several neutrophil serine proteases. Its inhibition by **GSK-2793660** disrupts this activation cascade. In certain cancers, such as non-small cell lung cancer (NSCLC), CTSC has been implicated in promoting tumor progression through pathways like the Yes-associated protein (YAP) signaling pathway.[\[6\]](#)[\[7\]](#)







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